

structural formula of 4-Bromo-3-chloroaniline

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Compound of Interest

Compound Name: **4-Bromo-3-chloroaniline**

Cat. No.: **B1265746**

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Technical Guide: 4-Bromo-3-chloroaniline

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-3-chloroaniline is an important halogenated aromatic amine with the chemical formula C_6H_5BrClN .^[1] Its structure consists of a benzene ring substituted with a bromine atom at the fourth position, a chlorine atom at the third position, and an amino group at the first position. This compound serves as a crucial building block and intermediate in the synthesis of a variety of organic molecules, particularly in the pharmaceutical and dye industries.^{[2][3]} Its utility in biochemical research, for instance in studying enzyme interactions, further underscores its significance.^[2] This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and experimental protocols related to **4-Bromo-3-chloroaniline**.

Chemical and Physical Properties

The key physicochemical properties of **4-Bromo-3-chloroaniline** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
IUPAC Name	4-bromo-3-chloroaniline	[1] [4] [5]
CAS Number	21402-26-6	[1] [2] [4]
Molecular Formula	C ₆ H ₅ BrClN	[1] [2] [4] [5]
Molecular Weight	206.47 g/mol	[2] [4]
Appearance	White to light yellow powder or crystalline material	[2]
Melting Point	59.0-74.0 °C	[2] [5]
Density	1.722 ± 0.06 g/cm ³	[2]
Solubility	Soluble in methanol, ethanol, acetone, and dichloromethane	[2]
InChI	InChI=1S/C6H5BrClN/c7-5-2-1-4(9)3-6(5)8/h1-3H,9H2	[1] [4]
InChIKey	QLYHPNUFNZJXOQ-UHFFFAOYSA-N	[1] [4] [5]
SMILES	C1=CC(=C(C=C1N)Cl)Br	[4]

Spectroscopic Data

The structural elucidation and characterization of **4-Bromo-3-chloroaniline** are typically achieved through various spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to determine the chemical environment of the hydrogen and carbon atoms, respectively, confirming the substitution pattern on the aromatic ring.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule, such as the N-H stretching vibrations of the amino group and the C-H and C-C vibrations of the aromatic ring.[\[2\]](#)

- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight of the compound and to study its fragmentation pattern, which aids in structural confirmation.
[\[2\]](#)

Synthesis of 4-Bromo-3-chloroaniline

Several synthetic routes to **4-Bromo-3-chloroaniline** have been reported. A common and effective method involves the bromination of 3-chloroaniline.

Experimental Protocol: Bromination of 3-Chloroaniline

This protocol describes the synthesis of **4-Bromo-3-chloroaniline** starting from m-chloroaniline using N-bromosuccinimide (NBS) as the brominating agent.

Materials:

- m-Chloroaniline
- N-Bromosuccinimide (NBS)
- Dimethylformamide (DMF)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- Prepare a solution of m-chloroaniline (1 equivalent) in DMF in a round-bottom flask.
- In a separate flask, dissolve NBS (1.0 equivalent) in DMF.
- At room temperature, add the DMF solution of m-chloroaniline dropwise to the DMF solution of NBS with continuous stirring.
- After the addition is complete, continue stirring the reaction mixture for 3 hours at room temperature.

- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with ethyl acetate.
- Wash the organic layer twice with brine.
- Separate the organic phase and dry it over anhydrous Na_2SO_4 .
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.
- The resulting brown solid is **4-bromo-3-chloroaniline**, which can be further purified if necessary. This method typically yields the product in the range of 90-92%.^[3]

Applications in Research and Development

4-Bromo-3-chloroaniline is a versatile intermediate with applications in several areas:

- Pharmaceutical Synthesis: It serves as a precursor for the synthesis of various biologically active molecules, including potential anti-cancer and anti-inflammatory agents.^[2]
- Dye and Pigment Industry: The compound is used in the production of azo dyes.^[2]
- Biochemical Research: It has been identified as an inhibitor of cytochrome P450 enzymes, specifically CYP1A2 and CYP2C9, making it a useful tool for studying drug metabolism pathways and potential drug-drug interactions.^[2]

Safety and Handling

4-Bromo-3-chloroaniline is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed, inhaled, or absorbed through the skin.^{[2][4]} It may cause damage to organs through prolonged or repeated exposure.^[4]
- Personal Protective Equipment (PPE): Always wear protective gloves, chemical safety goggles, and a lab coat when handling this compound.^[6] Work in a well-ventilated area or under a chemical fume hood.^[6]

- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.[6][7]
 - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical advice.[6][7]
 - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. [6]
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[6]
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. [6]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations at an approved waste disposal plant.[6][8]

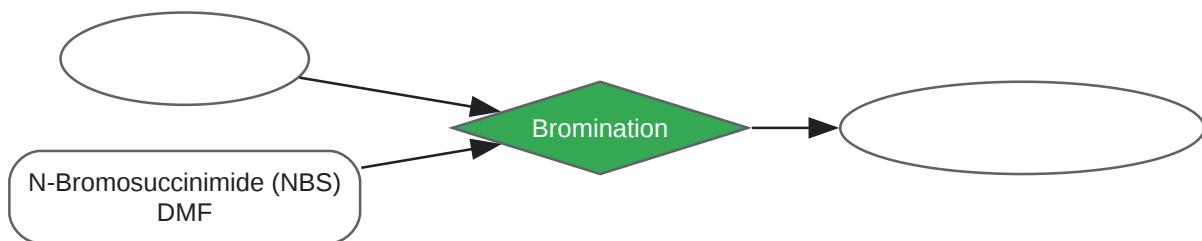
Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling **4-Bromo-3-chloroaniline**.[2]

Visualizations

Structural Formula

Caption: Structural formula of **4-Bromo-3-chloroaniline**.

Synthesis Workflow



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Caption: Synthesis workflow for **4-Bromo-3-chloroaniline**.

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